

# Performance comparison of Disperse Yellow 163 with structurally similar azo dyes

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## Compound of Interest

Compound Name: Disperse Yellow 163

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## Performance Showdown: Disperse Yellow 163 and Its Azo Dye Counterparts

In the competitive landscape of textile and material coloration, the performance of disperse dyes is paramount for achieving vibrant, long-lasting hues on synthetic fibers. This guide offers a detailed comparison of **Disperse Yellow 163**, a key player in the yellow shade segment, with three structurally similar azo disperse dyes: Disperse Orange 30, Disperse Red 167, and Disperse Blue 79. This analysis, supported by experimental data, provides researchers, scientists, and drug development professionals with a comprehensive overview of their relative performance characteristics.

## Structural Similarities and Performance Metrics

**Disperse Yellow 163** is a monoazo dye synthesized from the diazotization of 2,6-dichloro-4-nitroaniline and its subsequent coupling with N,N-bis(2-cyanoethyl)aniline.[1] The dyes chosen for this comparison share key structural motifs, particularly the presence of a substituted aniline as a diazo component or a complex N,N-disubstituted aniline as a coupling component, which influences their tinctorial and fastness properties. The primary metrics for comparison are lightfastness, wash fastness, and sublimation fastness, which are critical indicators of a dye's durability and suitability for various applications.

## Quantitative Performance Comparison

The table below summarizes the key performance indicators for **Disperse Yellow 163** and its structural analogs. The fastness properties are rated on a standard 1-8 scale for lightfastness and a 1-5 scale for wash and sublimation fastness, with higher numbers indicating better performance.

Dye Name	C.I. Name	Diazo Component	Coupling Component	Lightfastness (Xenon Arc)	Wash Fastness (Staining & Change)	Sublimation Fastness
Disperse Yellow 163	Disperse Yellow 163	2,6-dichloro-4-nitroaniline	N,N-bis(2-cyanoethyl)aniline	6[2]	4-5[2]	4-5[2]
Disperse Orange 30	Disperse Orange 30	2,6-dichloro-4-nitroaniline	N-(2-acetoxyethyl)-N-(2-cyanoethyl)aniline	6[3]	4-5[3]	4-5[3]
Disperse Red 167	Disperse Red 167	2-chloro-4-nitroaniline	3-acetamido-N,N-bis(2-acetoxyethyl)aniline	6-7	4-5	4-5
Disperse Blue 79	Disperse Blue 79	2-bromo-4,6-dinitroaniline	N,N-bis(2-acetoxyethyl)-5-acetamido-2-ethoxyaniline	4	4	4-5

## Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility.

## Lightfastness Testing

The lightfastness of the dyed textiles is evaluated according to the ISO 105-B02 standard.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Apparatus: A xenon arc lamp is used as the artificial light source to simulate natural daylight (D65).[\[4\]](#)[\[6\]](#)
- Procedure: Textile specimens dyed with the respective dyes are exposed to the xenon arc light under controlled conditions of temperature and humidity. The degree of fading is assessed by comparing the change in color of the exposed specimen with that of a set of blue wool standards (rated 1-8), which are exposed simultaneously.[\[5\]](#)[\[7\]](#) The lightfastness rating corresponds to the blue wool standard that shows a similar degree of fading.

## Wash Fastness Testing

The wash fastness is determined based on the ISO 105-C06 standard.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Apparatus: A suitable wash fastness tester or launder-ometer is used.[\[10\]](#)
- Procedure: A dyed fabric specimen is stitched together with a multifiber adjacent fabric (containing strips of common fibers like cotton, wool, polyester, etc.). The composite specimen is then subjected to washing in a standardized detergent solution under specified conditions of temperature, time, and mechanical agitation (including the use of stainless steel balls to simulate mechanical action).[\[9\]](#)[\[11\]](#) After washing, rinsing, and drying, the change in color of the dyed specimen and the degree of staining on the adjacent multifiber fabric are assessed using grey scales (rated 1-5).[\[10\]](#)

## Sublimation Fastness Testing

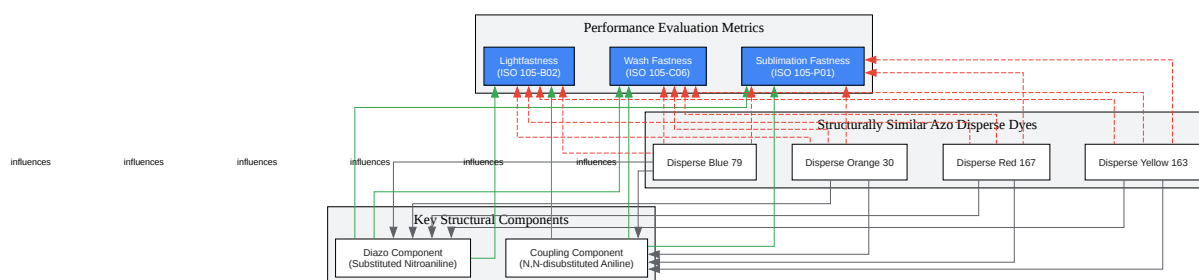
Sublimation fastness, or fastness to dry heat, is assessed according to the ISO 105-P01 standard.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Apparatus: A hot pressing sublimation colorfastness tester with precisely controlled temperature is used.[\[13\]](#)

- Procedure: The dyed textile specimen is placed in contact with a specified undyed fabric on both sides. This sandwich is then placed in a heating device at a specified temperature (e.g., 180°C, 200°C) for a specific duration (e.g., 30 seconds).[2] The change in color of the specimen and the staining of the adjacent fabrics due to the transfer of the dye are evaluated using grey scales.

## Visualization of Comparative Analysis

The following diagram illustrates the logical flow of the comparative analysis, from the structural components of the dyes to their resulting performance characteristics.



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Caption: Logical workflow for the comparative performance analysis of azo disperse dyes.

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